

# Benzofurodil: Unraveling a Ghost in the Pharmacopoeia

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## Compound of Interest

Compound Name: *Benzofurodil*

Cat. No.: *B1663190*

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Despite inquiries into the performance and benchmarking of **Benzofurodil**, a comprehensive search of scientific literature and clinical trial databases has revealed a significant lack of available data for a compound specifically identified by this name. While chemical suppliers list **Benzofurodil**, also known by its CAS number 3447-95-8, and describe it as a cardiotonic for the treatment of congestive heart failure, there is a notable absence of published research to substantiate its performance, mechanism of action, or clinical efficacy.<sup>[1][2][3]</sup>

This scarcity of information prevents a direct comparison of **Benzofurodil** with other therapeutic alternatives. The core requirements of providing quantitative data, detailed experimental protocols, and visualizations of its signaling pathways cannot be fulfilled due to the dearth of primary research.

## The Benzofuran Class: A Broader Perspective

**Benzofurodil** belongs to a larger class of chemical compounds known as benzofurans. This diverse group of molecules has been investigated for a wide array of pharmacological activities. It is important to note that the following information pertains to the benzofuran class in general and is not specific to **Benzofurodil**.

Research into various benzofuran derivatives has revealed a range of biological effects, including:

- **Cardiovascular Effects:** Certain benzofuran compounds have been explored for their potential as vasodilator agents.<sup>[4]</sup>

- **Psychoactive Properties:** Some benzofuran derivatives have been shown to interact with serotonin receptors and monoamine transporters, leading to psychoactive effects.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Other Bioactivities:** The benzofuran scaffold has been a subject of interest in medicinal chemistry for developing compounds with anti-microbial, anti-parasitic, immunosuppressive, and anticancer properties.[\[4\]](#)

## The Challenge of Benchmarking an Enigma

The absence of specific data on **Benzofurodil** makes it impossible to conduct a performance comparison. To generate the requested comparison guides, essential information would be required, including:

- **Pharmacodynamic Data:** In vitro and in vivo studies detailing the drug's effect on the body, including receptor binding affinities, enzyme inhibition constants (e.g., IC50 values), and dose-response relationships.
- **Pharmacokinetic Data:** Information on the absorption, distribution, metabolism, and excretion (ADME) profile of the drug.
- **Clinical Trial Results:** Data from controlled clinical trials demonstrating efficacy and safety in a specific patient population, often compared against a placebo or a standard-of-care treatment.

Without these fundamental pillars of pharmacological data, any attempt to benchmark **Benzofurodil** would be speculative and lack the scientific rigor required by the target audience of researchers, scientists, and drug development professionals.

## Conclusion

While the chemical entity **Benzofurodil** is listed in some commercial databases, it appears to be a compound with little to no footprint in the published scientific and clinical landscape. Consequently, the creation of a data-driven comparison guide on its performance is not feasible at this time. Researchers interested in the therapeutic potential of related compounds may find more success exploring the broader literature on benzofuran derivatives and their diverse pharmacological activities.

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